Theoretical Considerations: The Influence of Molecular Structure on Physical Properties

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Compound of Interest

Compound Name:	*Ethyl 2-methoxy-3-(trifluoromethyl)isonicotinate*
CAS No.:	*1227576-40-0*
Cat. No.:	*B1408444*

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The melting and boiling points of an organic molecule are dictated by the strength of its intermolecular forces. In the case of **Ethyl 2-methoxy-3-(trifluoromethyl)isonicotinate**, the key structural features influencing these properties are the pyridine ring, the ethyl ester group, the methoxy group, and the trifluoromethyl group.

- Pyridine Core: The nitrogen atom in the pyridine ring introduces a dipole moment and the capacity for hydrogen bonding (with protic solvents), generally leading to higher boiling points compared to their benzene analogs[1].

- Trifluoromethyl (CF_3) Group: This is a strongly electron-withdrawing and highly lipophilic group. The C-F bond is highly polarized, and the trifluoromethyl group can participate in dipole-dipole interactions and potentially weak hydrogen bonding. The incorporation of a trifluoromethyl group often leads to an increase in both melting and boiling points due to increased molecular weight and stronger intermolecular forces[2][3][4][5].

- Methoxy (OCH_3) Group: The methoxy group is an electron-donating group by resonance and can also participate in dipole-dipole interactions. Its effect on melting and boiling points can

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be complex and is influenced by its position on the pyridine ring[6].

- Ethyl Ester ($COOCH_2CH_3$) Group: This group contributes to the molecule's polarity and provides sites for dipole-dipole interactions, which will increase the boiling point.

Given the presence of both a methoxy and a trifluoromethyl group, it is anticipated that **Ethyl 2-methoxy-3-(trifluoromethyl)isonicotinate** will be a solid or a high-boiling liquid at room temperature. Related compounds like ethyl 2-methoxy-5-(trifluoromethyl)nicotinate are known to be solids.

Experimental Determination of Melting Point

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase at atmospheric pressure. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically lowers the melting point and broadens the melting range[7][8].

Methodology: Capillary Melting Point Determination using a Thiele Tube or Digital Apparatus

This is a standard and reliable method for determining the melting point of a small amount of a solid organic compound[7].

Protocol:

- Sample Preparation: Ensure the sample of **Ethyl 2-methoxy-3-(trifluoromethyl)isonicotinate** is pure and finely powdered. This can be achieved by crushing a small amount of the crystalline solid on a watch glass with a spatula[7][9][10].
- Capillary Tube Loading: A small amount of the powdered sample is introduced into a capillary tube (closed at one end) to a depth of 1-2 mm[9][10]. The sample should be tightly packed by tapping the bottom of the tube on a hard surface.
- Apparatus Setup:
  - Thiele Tube Method: The capillary tube is attached to a thermometer with a rubber band, ensuring the sample is level with the thermometer bulb. The assembly is then placed in a

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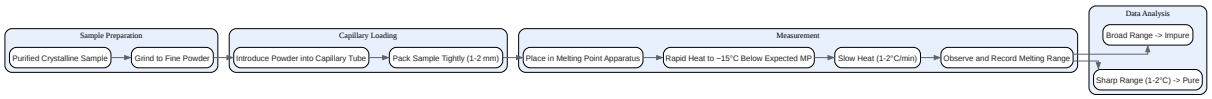
Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil) so that the sample is immersed in the oil[7]. The rubber band should remain above the oil level to prevent it from melting[7].

- Digital Melting Point Apparatus: The loaded capillary tube is inserted into the heating block of the apparatus[11].

- Heating and Observation:
  - The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point.
  - The heating rate is then reduced to a slow and steady 1-2°C per minute[7][12].
  - Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the last crystal melts (the end of the melting range)[7][10][11].
- Purity Assessment: A sharp melting range (1-2°C) is indicative of a pure compound. A broad melting range suggests the presence of impurities[7][8].

Visualizing the Melting Point Determination Workflow



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Caption: Workflow for the determination of the melting point of a solid organic compound.

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Experimental Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. It is a key physical property that provides an indication of volatility and is also a criterion for purity.

Methodology: Micro-Boiling Point Determination

For research purposes where only small quantities of a substance are available, a micro-boiling point determination is the most appropriate method[12][13]. This technique can be performed using a standard melting point apparatus[12].

Protocol:

- Sample Preparation: A small volume (a few microliters) of liquid **Ethyl 2-methoxy-3-(trifluoromethyl)isonicotinate** is introduced into a melting point capillary tube[12].
- Bell Capillary: A smaller, inverted capillary tube (a "bell" or "fusion tube"), sealed at one end, is placed inside the larger capillary tube containing the sample. The trapped air pocket in the bell acts as a micro boiling stone, ensuring smooth boiling[12].
- Apparatus Setup: The prepared capillary assembly is placed in a melting point apparatus[13].
- Heating and Observation:
  - The sample is heated relatively quickly until a steady stream of bubbles emerges from the inverted bell capillary. This indicates that the air has been expelled and the space is now filled with the vapor of the substance[13].
  - The heating is then discontinued, and the apparatus is allowed to cool slowly.
  - The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the inverted bell capillary[14]. This is the point where the external pressure overcomes the vapor pressure of the substance.
- Pressure Correction: The observed boiling point should be corrected to standard atmospheric pressure (760 mmHg) if the determination is carried out at a different pressure.

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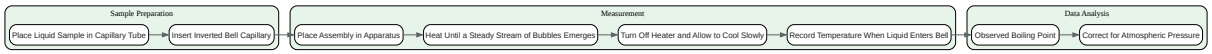
This is particularly important at high altitudes[14].

Visualizing the Micro-Boiling Point Determination Workflow



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Caption: Workflow for the micro-determination of the boiling point of a liquid organic compound.

Data Summary and Interpretation

All experimentally determined values should be recorded systematically.

Property	Expected Range	Experimental Value	Observations
Melting Point	Solid at RT	T_1 - T_2 °C	e.g., Sharp melt, decomposition
Boiling Point	High Boiling Liquid	T_3 °C (at P mmHg)	e.g., Color change upon heating

Interpretation of Results:

- A sharp, well-defined melting point is a strong indicator of the purity of the synthesized **Ethyl 2-methoxy-3-(trifluoromethyl)isonicotinate**.
- The boiling point, corrected to standard pressure, serves as a crucial physical constant for the identification and characterization of the compound.

Conclusion

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The determination of the melting and boiling points of **Ethyl 2-methoxy-3-(trifluoromethyl)isonicotinate** is a fundamental step in its physicochemical characterization. By following the detailed protocols outlined in this guide, researchers can obtain accurate and reproducible data. This information is invaluable for subsequent stages of research and development, including purification, quality control, and formulation. The strong electron-withdrawing nature of the trifluoromethyl group is expected to significantly influence these properties, making their precise determination all the more critical for understanding the behavior of this novel molecule.

References

- Melting Point Determination of Organic Compounds: Chemistry Guide. (n.d.). Vedantu. Retrieved from [Link]
- How to Determine Boiling Points on the Microscale. (2013, July 22). Chemtips. Retrieved from [Link]
- Micro-boiling point measurement. (n.d.). University of Calgary. Retrieved from [Link]
- Boiling Point Determination. (n.d.). Chemconnections. Retrieved from [Link]
- Experiment 1: Melting-point Determinations. (n.d.). Thompson Rivers University. Retrieved from [Link]
- Determination of Melting Point of An Organic Compound. (n.d.). Scribd. Retrieved from [Link]
- Determination Of Melting Point Of An Organic Compound. (2019, November 13). BYJU'S. Retrieved from [Link]
- Determination of Melting Point. (n.d.). PennWest University. Retrieved from [Link]
- BOILING POINT DETERMINATION. (n.d.). University of Calgary. Retrieved from [Link]
- Ngai, M.-Y., et al. (2015). Access to a new class of synthetic building blocks via trifluoromethoxylation of pyridines and pyrimidines. Chemical Science, 6(11), 6432-6438. Retrieved from [Link]

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- Troyer, T. L., et al. (2018). Modified Siwoloboff−Wiegand Procedure for the Determination of Boiling Points on a Microscale. Journal of Chemical Education, 95(7), 1236-1240. Retrieved from [Link]
- Ahipa, T. N., & Adhikari, A. V. (2014). 2-Methoxypyridine derivatives: synthesis, liquid crystalline and photo-physical properties. New Journal of Chemistry, 38(10), 5018-5029. Retrieved from [Link]
- Tsukamoto, M., & Nakamura, T. (2023, November 8). Trifluoromethylpyridine: Its chemistry and applications. Research Outreach. Retrieved from [Link]
- Pyridine Derivatives—A New Class of Compounds That Are Toxic to E. coli K12, R2–R4 Strains. (2021). Molecules, 26(18), 5659. Retrieved from [Link]
- Trifluoromethyl-Substituted Pyridines Through Displacement of Iodine by in situ Generated (Trifluoromethyl)copper. (2000). Synlett, 2000(1), 107-109. Retrieved from [Link]
- Synthesis and biological evaluation of trifluoromethyl-containing auxin derivatives. (2016). Journal of Pesticide Science, 41(2), 53-59. Retrieved from [Link]
- Ethyl isonicotinate. (n.d.). PubChem. Retrieved from [Link]
- Synthesis and application of trifluoromethylpyridines as a key structural motif in active agrochemical and pharmaceutical ingredients. (2018). Journal of Pesticide Science, 43(3), 177-186. Retrieved from [Link]
- Trifluoromethyl ethers – synthesis and properties of an unusual substituent. (2008). Beilstein Journal of Organic Chemistry, 4, 15. Retrieved from [Link]
- Synthesis of a New Series of Pyridine and Fused Pyridine Derivatives. (2011). Molecules, 16(4), 3434-3446. Retrieved from [Link]
- Ethyl isonicotinate. (n.d.). Chemsrc. Retrieved from [Link]
- Pyridine. (n.d.). In Wikipedia. Retrieved from [Link]

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- Direct Synthesis of Pyridine Derivatives. (n.d.). Organic Chemistry Portal. Retrieved from [Link]
- Ethyl 2-oxo-6-(trifluoromethyl)-1,2-dihydropyridine-3-carboxylate. (n.d.). PubChem. Retrieved from [Link]
- Cs2CO3-Initiated Trifluoro-Methylation of Chalcones and Ketones for Practical Synthesis of Trifluoromethylated Tertiary Silyl Ethers. (2017). Molecules, 22(12), 2119. Retrieved from [Link]
- Ethane, 2-chloro-1,1,2-trifluoro-1-methoxy-. (n.d.). NIST WebBook. Retrieved from [Link]

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Sources

- 1. Pyridine - Wikipedia [en.wikipedia.org]
- 2. Access to a new class of synthetic building blocks via trifluoromethoxylation of pyridines and pyrimidines - Chemical Science (RSC Publishing) DOI:10.1039/C5SC02983J [pubs.rsc.org]
- 3. Trifluoromethylpyridine: Its chemistry and applications [researchoutreach.org]
- 4. benchchem.com [benchchem.com]
- 5. Synthesis and application of trifluoromethylpyridines as a key structural motif in active agrochemical and pharmaceutical ingredients - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 8. athabascau.ca [athabascau.ca]
- 9. scribd.com [scribd.com]
- 10. byjus.com [byjus.com]
- 11. pennwest.edu [pennwest.edu]

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- 12. chemtips.wordpress.com [chemtips.wordpress.com]
- 13. chemconnections.org [chemconnections.org]
- 14. uomus.edu.iq [uomus.edu.iq]
- To cite this document: BenchChem. [Theoretical Considerations: The Influence of Molecular Structure on Physical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1408444/docs#theoretical-considerations-the-influence-of-molecular-structure-on-physical-properties]

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